

crystal structure analysis of thiocyclam hydrogen oxalate

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Compound of Interest

Compound Name: Thiocyclam hydrogen oxalate

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Thiocyclam Hydrogen Oxalate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Thiocyclam hydrogen oxalate, the oxalate salt of the pro-insecticide thiocyclam, is a nereistoxin analogue insecticide. While a detailed crystal structure analysis of this compound is not publicly available in peer-reviewed literature, this technical guide consolidates available data on its chemical and physical properties, synthesis, and mechanism of action. This document is intended to serve as a comprehensive resource for researchers and professionals in the fields of entomology, neurobiology, and pesticide development.

Introduction

Thiocyclam hydrogen oxalate is a synthetic insecticide that acts as a selective antagonist of nicotinic acetylcholine receptors (nAChRs) in the insect nervous system.[1] As a nereistoxin analogue, it belongs to a class of insecticides known for their efficacy against a range of agricultural pests.[2] This guide provides a summary of the known scientific data regarding **thiocyclam hydrogen oxalate**, with a focus on its chemical properties, synthesis pathways, and biological mode of action.

Physicochemical Properties

A collection of key physicochemical properties of **thiocyclam hydrogen oxalate** is presented in Table 1. This data has been compiled from various chemical databases and supplier information.

Table 1: Physicochemical Properties of **Thiocyclam Hydrogen Oxalate**

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₃ NO ₄ S ₃	[3]
Molecular Weight	271.4 g/mol	[3]
CAS Number	31895-22-4	[3]
Appearance	Colorless and odorless crystals	[4]
Melting Point	125-128 °C (decomposition)	[4]
Vapor Pressure	5.3 x 10 ⁻² Pa (at 20 °C)	[4]
Water Solubility	84 g/L (at 23 °C)	[4]
pKa	3.95 (acid), 7.0 (base)	[5]
InChIKey	ICTQUFQQEYSGGJ- UHFFFAOYSA-N	[3]

Synthesis of Thiocyclam Hydrogen Oxalate

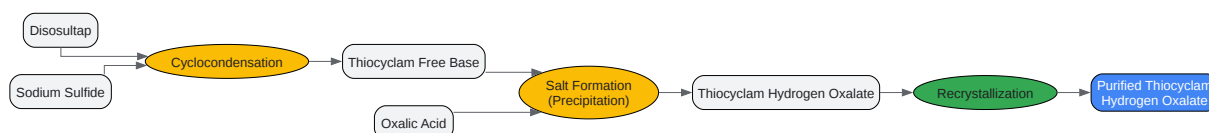
The synthesis of **thiocyclam hydrogen oxalate** is a multi-step process that begins with the formation of the thiocyclam free base, which is then converted to its hydrogen oxalate salt.[1] The core of the synthesis is the creation of the 1,2,3-trithiane ring structure.[1] An industrial method utilizes disosultap (2-N,N-dimethylamino-1,3-propanediol thiosulfate) as a precursor, which undergoes a cyclocondensation reaction with a sulfur source, such as sodium sulfide.[1]

Experimental Protocol for Synthesis

While specific laboratory-scale protocols for a full crystal structure analysis are unavailable, a general industrial synthesis process can be outlined as follows:

- Cyclization: The precursor, disosultap, is reacted with a sulfur source (e.g., sodium sulfide) in a cyclocondensation reaction to form the thiocyclam free base.[1]
- Extraction: The resulting thiocyclam free base, which may be in an oily layer, is isolated.
- Salt Formation: The isolated thiocyclam free base is heated to 20-30°C, followed by the addition of oxalic acid.[1] The mixture is then heated further to 40-60°C for 0.5 to 2 hours to facilitate the precipitation of **thiocyclam hydrogen oxalate**. [1]
- Purification: The precipitated product can be purified by recrystallization from polar solvents like methanol or dimethyl sulfoxide (DMSO) to achieve high purity.[1]

A patent describes a process where 4-(N,N-dimethylamino)-1,2-dithiolane (nereistoxin) is reacted with an alkali metal salt of a polythionate in a two-phase system at a pH of 7-9 and temperatures between 0 and 60°C. The resulting thiocyclam is then precipitated from the organic phase as the hydrogen oxalate salt by adding oxalic acid in an aprotic solvent.[6]



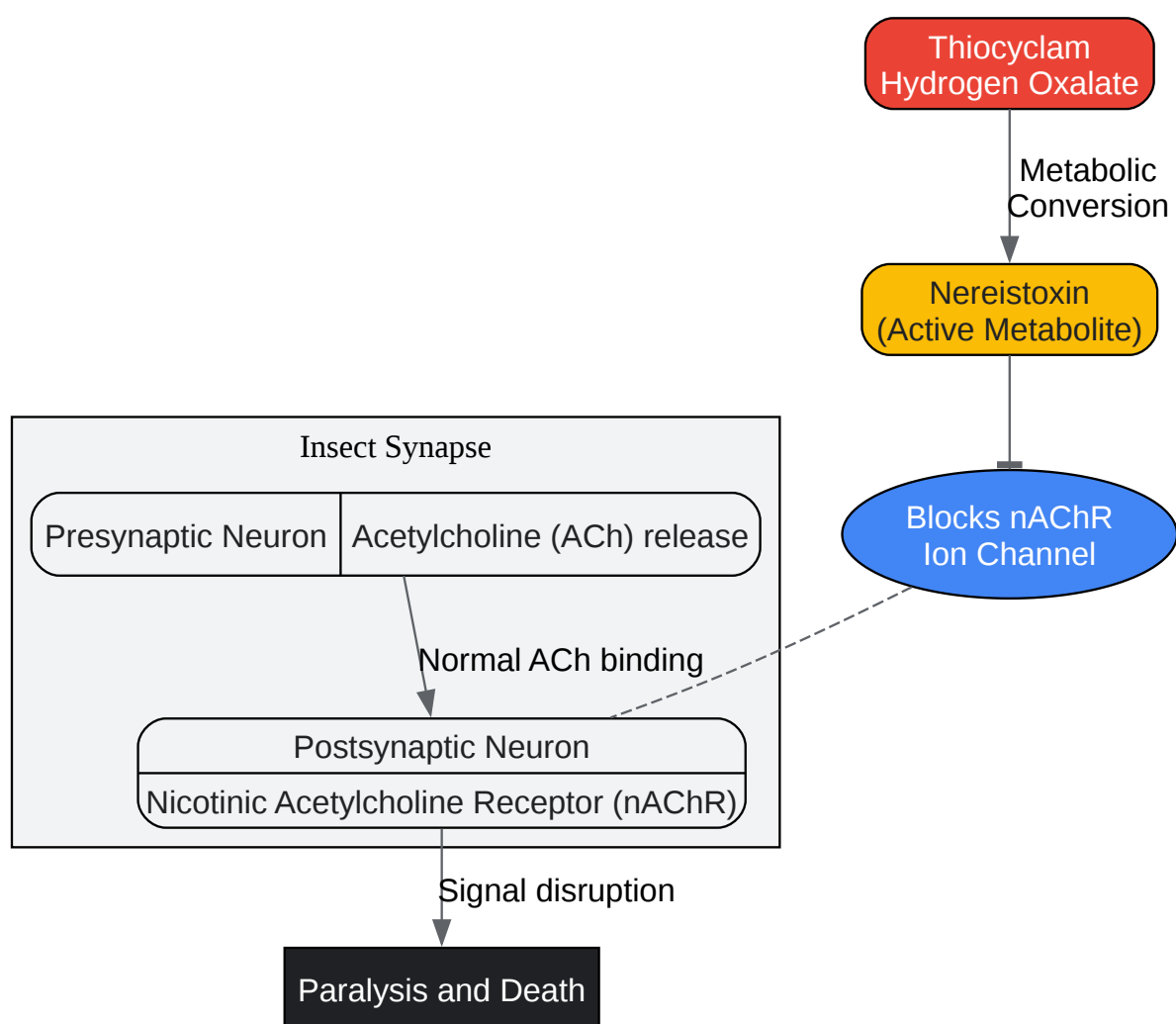
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Synthesis of **Thiocyclam Hydrogen Oxalate**.

Mechanism of Action

Thiocyclam hydrogen oxalate functions as a pro-insecticide, meaning it is converted into its active form, nereistoxin, within the insect's body.[7] Nereistoxin is a potent and selective antagonist of the nicotinic acetylcholine receptors (nAChRs) in the insect central nervous system.[1][2]

The mechanism of action involves the blockage of the nAChR ion channel.[2][8] In the nervous system, acetylcholine is a key neurotransmitter that binds to nAChRs, causing the ion channel to open and leading to nerve excitation. By blocking this channel, nereistoxin prevents the binding of acetylcholine and disrupts nerve signal transmission, leading to paralysis and eventual death of the insect.[2] Interestingly, at low concentrations, thiocyclam can act as a nicotinic acetylcholine receptor agonist, mimicking the action of acetylcholine and causing initial stimulation of the nervous system.[1]



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Mode of Action of **Thiocyclam Hydrogen Oxalate**.

Conclusion

While the precise three-dimensional arrangement of atoms in the crystalline state of **thiocyclam hydrogen oxalate** remains to be publicly detailed, this guide provides a thorough summary of its known chemical and biological characteristics. The information presented on its physicochemical properties, synthesis, and mechanism of action as a nicotinic acetylcholine receptor antagonist offers a valuable resource for the scientific community. Further research to elucidate the crystal structure would provide deeper insights into its structure-activity relationship and could aid in the design of new and more effective insecticides.

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